

Boc-O-ethyl-L-tyrosine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Boc-O-ethyl-L-tyrosine*

Cat. No.: *B558041*

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Abstract: **Boc-O-ethyl-L-tyrosine** is a crucial derivative of the amino acid tyrosine, widely utilized in peptide synthesis and pharmaceutical research. The presence of the tert-butyloxycarbonyl (Boc) protecting group on the amino function and an ethyl group on the phenolic hydroxyl enhances its utility by improving stability, solubility, and lipophilicity, which are advantageous in drug design and development.^{[1][2]} Proper handling and storage of this compound are paramount to maintain its purity and integrity for successful experimental outcomes. This guide provides a comprehensive overview of the known stability characteristics and recommended storage conditions for **Boc-O-ethyl-L-tyrosine**, based on currently available data.

Chemical and Physical Properties

Boc-O-ethyl-L-tyrosine is a white to off-white solid.^{[1][3]} Its key physical and chemical properties are summarized in the table below. This data is essential for its proper handling, formulation, and use in synthetic applications.

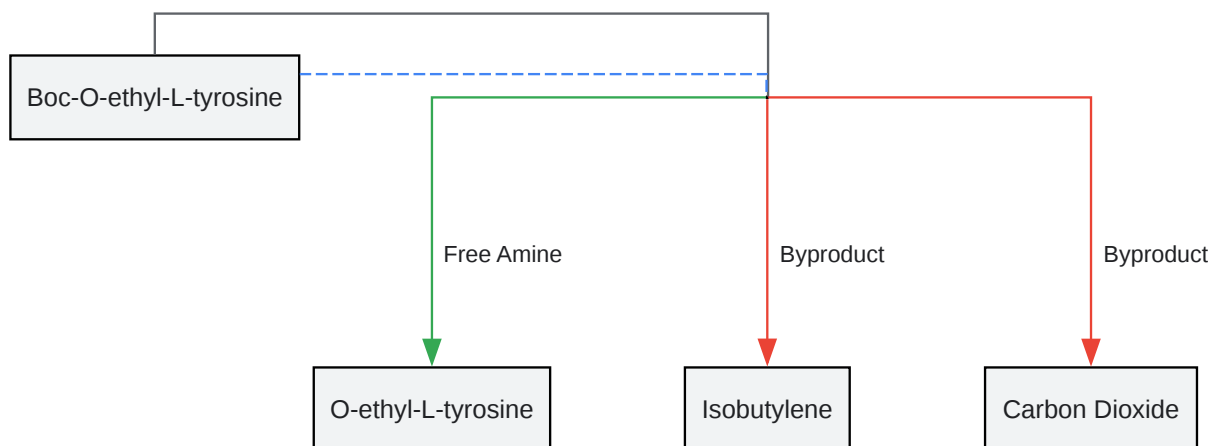
Property	Value	Source
Molecular Formula	C ₁₆ H ₂₃ NO ₅	Chem-Impex[1]
Molecular Weight	309.4 g/mol	Chem-Impex[1]
CAS Number	76757-91-0	Chem-Impex[1]
Appearance	White to off-white solid/powder	Chem-Impex[1], BOC Sciences[3]
Purity	≥ 98% (HPLC)	Chem-Impex[1]
Melting Point	87 - 91 °C	Chem-Impex[1]
Synonyms	Boc-L-Tyr(Et)-OH, Boc-L-Phe(4-OEt)-OH	Chem-Impex[1]

Stability Profile

While detailed quantitative stability studies under various conditions like pH, light, and humidity are not extensively published in the public domain, the chemical nature of **Boc-O-ethyl-L-tyrosine** allows for an informed understanding of its stability.

- Boc Protecting Group:** The tert-butyloxycarbonyl (Boc) group is known to be labile under acidic conditions.[4] Exposure to strong acids will lead to its removal, yielding the free amine. Therefore, storage in acidic environments or contact with acidic contaminants should be strictly avoided. The general procedure for Boc deprotection involves using trifluoroacetic acid (TFA) in a solvent like dichloromethane (CH₂Cl₂).[5]
- Ethyl Ether Linkage:** The ethyl ether on the phenolic hydroxyl group is generally stable under neutral and basic conditions. However, it can be susceptible to cleavage under harsh acidic conditions, though it is significantly more stable than the Boc group.
- General Chemical Stability:** The compound is considered stable under standard ambient and recommended storage conditions.[6] It is a combustible solid, and fine dust may have the potential for a dust explosion if widely dispersed in the air.[6]

A potential degradation pathway, primarily driven by acidic conditions, is the deprotection of the Boc group.



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Potential Acid-Catalyzed Degradation Pathway.

Recommended Storage and Handling

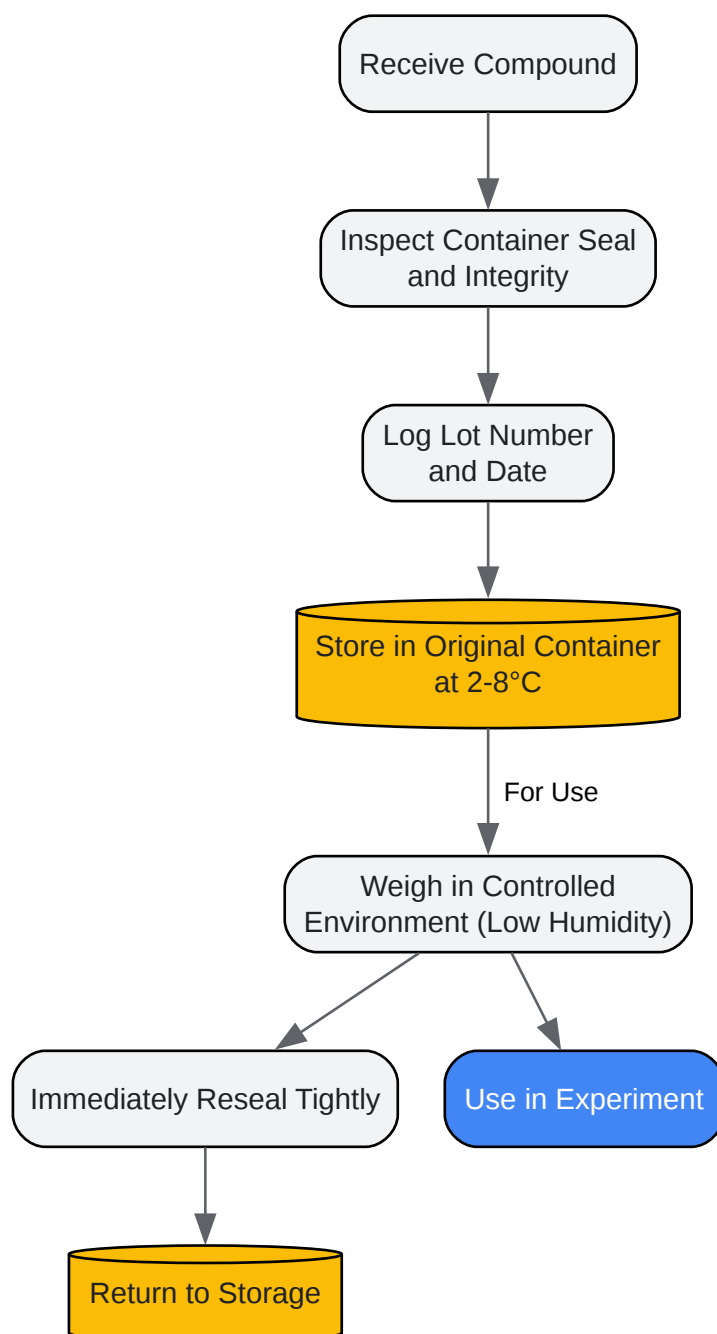
To ensure the long-term stability and maintain the high purity of **Boc-O-ethyl-L-tyrosine**, adherence to proper storage and handling protocols is critical. The recommendations are collated from various supplier safety data sheets and product information pages.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Source(s)
Temperature	0 - 8 °C	Chem-Impex[1]
Store in freezer	Fisher Scientific (for D-isomer)	ChemScene[7]
Room Temperature (for ethyl ester)	ChemScene[7]	
Atmosphere	Store under nitrogen (for ethyl ester)	
Keep container tightly closed and dry	Sigma-Aldrich	Fengchen[8]
Light/Moisture	Avoid direct sunlight and moisture	

Based on these recommendations, the optimal storage condition is refrigeration (2-8°C) in a tightly sealed container to protect from moisture. For long-term storage, freezing may be considered. Storing under an inert atmosphere like nitrogen is beneficial, especially for related ester compounds, to prevent potential oxidation or moisture-driven degradation.[7]

The following workflow outlines the best practices for handling and storing the compound in a laboratory setting.



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Recommended Workflow for Handling and Storage.

Experimental Protocols

Specific, validated experimental protocols for the stability testing of **Boc-O-ethyl-L-tyrosine** are not detailed in the reviewed literature. However, a standard approach to assess the stability of such a compound would involve the following methodology.

Protocol: Isothermal Stability Assessment using HPLC

- Objective: To determine the degradation rate of **Boc-O-ethyl-L-tyrosine** under accelerated temperature conditions.
- Materials:
 - **Boc-O-ethyl-L-tyrosine** ($\geq 98\%$ purity).
 - HPLC-grade acetonitrile and water.
 - Trifluoroacetic acid (TFA) or other suitable buffer components for the mobile phase.
 - Temperature-controlled ovens or stability chambers.
 - Volumetric flasks and pipettes.
 - HPLC system with a UV detector and a C18 column.
- Methodology:
 1. Prepare a stock solution of **Boc-O-ethyl-L-tyrosine** of known concentration (e.g., 1 mg/mL) in a suitable solvent like acetonitrile.
 2. Dispense aliquots of the stock solution into sealed vials.
 3. Place sets of vials into stability chambers at various temperatures (e.g., 25°C, 40°C, 60°C).
 4. At specified time points (e.g., 0, 1, 2, 4, 8 weeks), remove one vial from each temperature condition.
 5. Analyze the samples by a validated reverse-phase HPLC method. A typical detection wavelength would be in the range of 275-280 nm, corresponding to the absorbance of the tyrosine chromophore.
 6. Quantify the peak area of the parent compound and any new peaks corresponding to degradation products.

7. Calculate the percentage of the remaining parent compound at each time point and temperature.
8. The data can be used to determine the degradation kinetics and estimate the shelf life under recommended storage conditions.

Conclusion

Boc-O-ethyl-L-tyrosine is a stable compound when stored and handled correctly. The primary vulnerabilities are the acid-labile Boc group and potential moisture absorption. The recommended storage condition is refrigeration at 2-8°C in a dry, tightly sealed container. While comprehensive public data on its degradation kinetics is sparse, standard chemical principles and analytical methods can be applied to ensure its integrity for critical research and development applications.

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